

Application Note: Synthesis and Utility of (Dicyclopropylmethyl)(hexyl)amine in Pharmaceutical Optimization

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Compound of Interest

Compound Name: (Dicyclopropylmethyl)(hexyl)amine

Cat. No.: B13299418

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Executive Summary & Strategic Rationale

In modern medicinal chemistry, the dicyclopropylmethyl moiety has emerged as a "privileged structure," most notably serving as the lipophilic anchor in the blockbuster influenza drug Baloxavir marboxil (Xofluza). This group offers a unique balance of steric bulk and metabolic stability, resisting CYP450-mediated oxidation far better than its isopropyl or cyclohexyl analogs.

This Application Note details the synthesis, purification, and utility of **(Dicyclopropylmethyl)(hexyl)amine**, a strategic intermediate used to modulate the lipophilicity (LogP) of pharmaceutical candidates. By appending a hexyl chain to the dicyclopropylmethyl pharmacophore, researchers can probe hydrophobic pockets in viral endonucleases or GPCRs, significantly altering bioavailability and membrane permeability.

Key Chemical Data

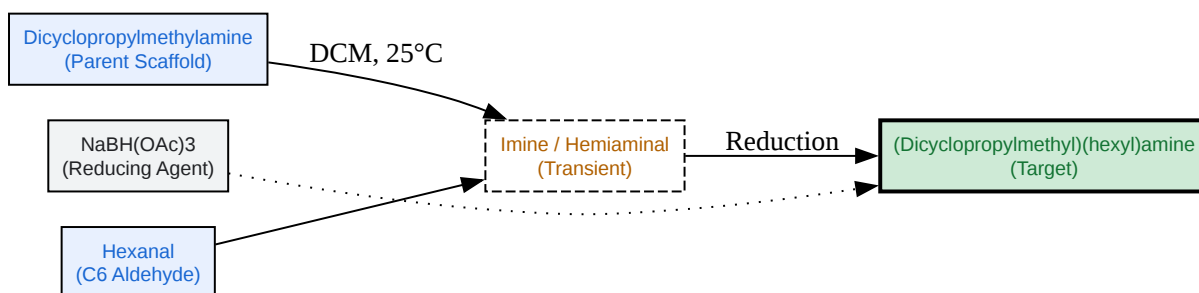
Property	Value	Note
IUPAC Name	N-hexyl-1,1-dicyclopropylmethanamine	
Molecular Formula	C ₁₃ H ₂₅ N	
Molecular Weight	195.35 g/mol	
Predicted LogP	~4.2 - 4.5	High lipophilicity; surfactant-like properties
Boiling Point	~260°C (Predicted)	High boiling point requires vacuum distillation
Key Pharmacophore	Dicyclopropylmethyl	Metabolically stable hydrophobic anchor

Synthesis Protocol: Reductive Amination

Objective: Synthesize **(Dicyclopropylmethyl)(hexyl)amine** with >98% purity while minimizing over-alkylation (tertiary amine formation).

Retrosynthetic Analysis & Pathway

Direct alkylation of dicyclopropylmethanamine with hexyl halides often leads to dialkylation impurities. The Reductive Amination pathway using Hexanal is the preferred "Gold Standard" for pharmaceutical intermediates due to its mild conditions and high selectivity.



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Figure 1: Selective Reductive Amination Pathway. The use of Sodium Triacetoxyborohydride (STAB) ensures mono-alkylation selectivity.

Detailed Experimental Procedure

Scale: 10.0 mmol (approx. 2.0 g output)

Reagents:

- Substrate: Dicyclopropylmethylamine (1.11 g, 10 mmol) [Commercially available or synthesized via Baloxavir intermediate routes].
- Carbon Source: Hexanal (1.00 g, 10 mmol).
- Reductant: Sodium triacetoxyborohydride (STAB) (3.18 g, 15 mmol).
- Solvent: 1,2-Dichloroethane (DCE) or Dichloromethane (DCM) (30 mL).
- Additives: Acetic Acid (glacial, 1-2 drops) to catalyze imine formation.

Step-by-Step Protocol:

- Imine Formation:
 - In a 100 mL round-bottom flask, dissolve Dicyclopropylmethylamine (1.0 eq) in DCE (30 mL).
 - Add Hexanal (1.0 eq) dropwise.
 - Add Acetic Acid (0.1 eq). Stir at room temperature for 30 minutes. Note: The solution may warm slightly as the imine forms.
- Reduction:
 - Cool the mixture to 0°C (ice bath).
 - Add STAB (1.5 eq) in three portions over 15 minutes. Caution: Mild gas evolution.
 - Remove ice bath and stir at room temperature for 4–6 hours.

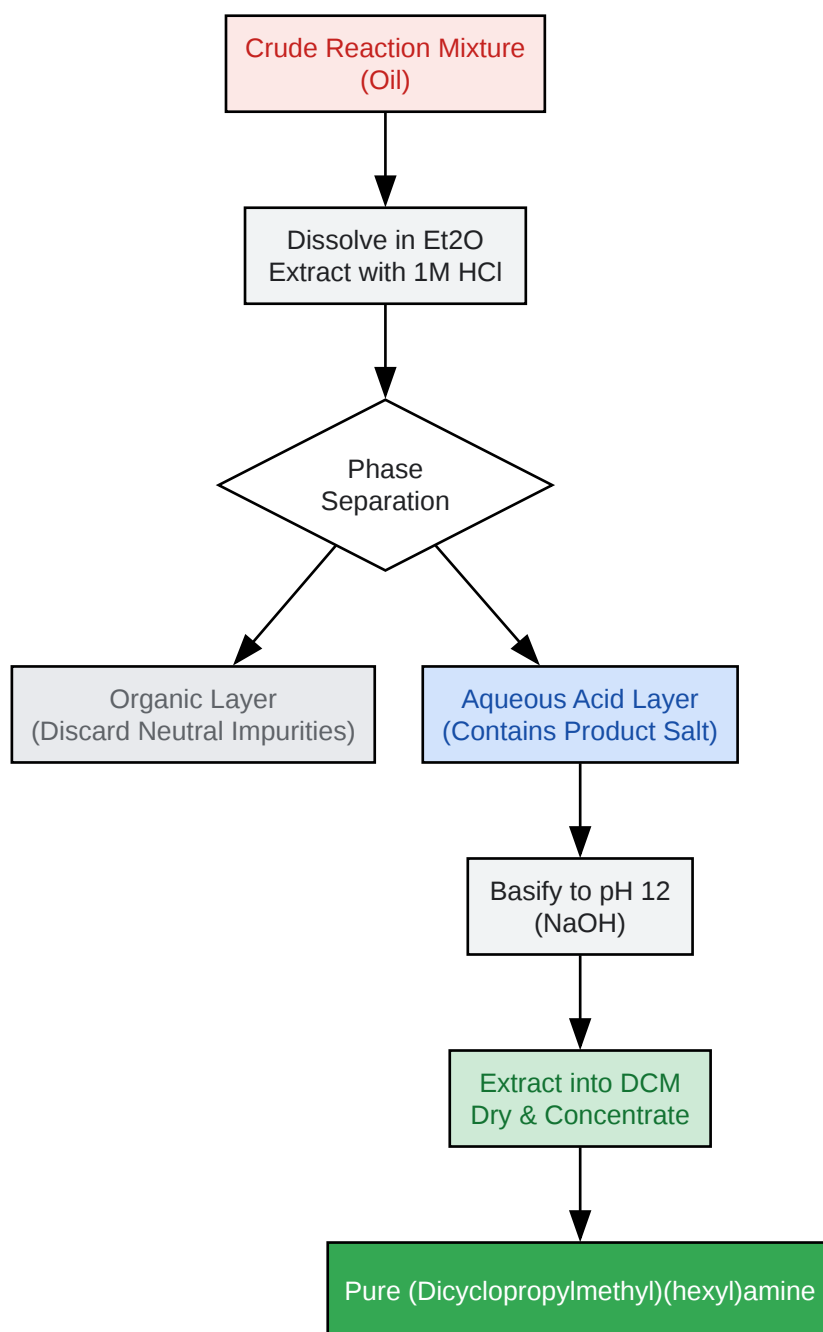
- Monitor: Check reaction progress via TLC (10% MeOH in DCM, stain with Ninhydrin). The starting primary amine spot should disappear.
- Quench & Workup:
 - Quench with saturated aqueous NaHCO_3 (30 mL). Stir vigorously for 20 minutes to decompose boron complexes.
 - Separate the organic layer.[\[1\]](#)
 - Extract the aqueous layer with DCM (2 x 20 mL).
 - Combine organic layers, dry over Na_2SO_4 , filter, and concentrate in vacuo.

Purification & Quality Control (QC)

Because the product is a secondary lipophilic amine, it can "streak" on silica gel. A specialized Acid/Base purification loop is recommended over standard chromatography.

Acid-Base Purification Logic

This method exploits the basicity of the secondary amine to remove non-basic impurities (residual hexanal, neutral byproducts) without column chromatography.



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Figure 2: Self-validating Acid/Base Extraction Protocol ensures removal of neutral starting materials.

Analytical Validation (QC Criteria)

- ¹H NMR (CDCl₃, 400 MHz):

- Cyclopropyl Ring: Look for the characteristic high-field multiplets between δ 0.2 – 0.7 ppm (8H). This confirms the integrity of the dicyclopropyl moiety.
- Methine Proton: A multiplet around δ 1.3 – 1.5 ppm (CH-N).
- Hexyl Chain: Terminal methyl triplet at δ 0.9 ppm; methylene envelope δ 1.2 – 1.6 ppm.
- Mass Spectrometry (ESI+):
 - Expected $[M+H]^+ = 196.2$.
 - Note: Dicyclopropyl groups often show a characteristic fragmentation loss of cyclopropane (-42 Da) in high-energy collisions.

Application in Drug Discovery: SAR & LogP Modulation

The "Magic Methyl" vs. Dicyclopropyl Effect

In the optimization of Baloxavir (Xofluza), the dicyclopropylmethyl group was critical. Replacing a standard isopropyl group with dicyclopropylmethyl often results in:

- Metabolic Stability: The cyclopropyl C-H bonds have higher bond dissociation energy (approx. 106 kcal/mol) compared to isopropyl tertiary C-H bonds (96 kcal/mol), reducing susceptibility to CYP450 oxidation.
- Lipophilicity Boost: The hexyl chain variant described here is a "probe molecule." It is used to determine if a binding pocket has a deep hydrophobic channel.

Handling Precautions[4]

- Surfactant Nature: The combination of a polar amine head and a lipophilic hexyl tail gives this molecule surfactant properties. It may foam during evaporation.
- Glassware Adhesion: Lipophilic amines stick to glass. Rinse all glassware with acidified methanol during cleaning to prevent cross-contamination.

References

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